

A Technical Guide to Methanol-d4 for Researchers in Drug Development

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Compound of Interest

Compound Name: **Methanol-d4**

Cat. No.: **B120146**

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This guide provides an in-depth overview of **Methanol-d4** (CD_3OD), a deuterated isotopologue of methanol, tailored for researchers, scientists, and professionals in the field of drug development. It covers pricing for academic laboratories, key applications, and detailed experimental protocols.

Overview and Significance in Research

Methanol-d4, also known as tetradeuteromethanol, is a form of methanol where the four hydrogen atoms have been replaced with their heavier isotope, deuterium.^[1] This isotopic substitution makes it an invaluable tool in various scientific applications, particularly in Nuclear Magnetic Resonance (NMR) spectroscopy, where it is a commonly used solvent.^{[1][2]} Its utility extends to serving as a precursor in the synthesis of deuterated pharmaceuticals and as a tracer in metabolic studies. The use of deuterated compounds in drug development can offer advantages such as altered metabolic profiles, potentially leading to improved oral bioavailability and longer drug half-lives.

Pricing for Academic Laboratories

The price of **Methanol-d4** for academic labs can vary significantly based on the supplier, purity, and quantity purchased. Below is a summary of pricing from various suppliers to aid in budget planning. The price per gram has been calculated using the density of **Methanol-d4**, which is approximately 0.888 g/mL.^[3]

Supplier	Catalog Number	Purity	Quantity	Price (USD)	Price per Gram (USD)
Sigma-Aldrich	151947	≥99.8 atom % D	25 mL	~\$150	~\$6.75
422878	99 atom % D	10 mL	~\$75	~\$8.45	
Cambridge Isotope Laboratories	DLM-24TB-25	99.8% D	25 g	\$425.00	\$17.00
DLM-51-10X0.5	99.95% D	10 x 0.5 mL	\$272.00	~\$61.26	
Thermo Scientific Chemicals	AC166350100	99.5 atom % D	10 mL	\$131.65	~\$14.82
-	99.8 atom % D	10 mL	\$177.00	~\$19.93	
Carl ROTH	AE57.1	99.8 Atom% D	10 ml	€79.90	~\$9.00 (converted)
Apollo Scientific	DE70F	>99.8 Atom % D	10ml	£35.00	~\$4.95 (converted)

Note: Prices are approximate and subject to change. It is recommended to check with the suppliers for the most current pricing. Bulk purchases may offer a lower price per gram.[\[3\]](#)

Key Applications in Drug Development

NMR Spectroscopy

The most common application of **Methanol-d4** is as a solvent for NMR spectroscopy.[\[1\]](#)[\[2\]](#) Its deuterated nature ensures that the solvent itself does not produce a significant signal in ¹H NMR spectra, thus allowing for the clear observation of the analyte's proton signals.

Synthesis of Deuterated Compounds

Methanol-d4 serves as a valuable building block for the synthesis of more complex deuterated molecules. In drug development, selectively deuterating a drug candidate can alter its metabolic fate due to the kinetic isotope effect. This can lead to a slower rate of metabolism, potentially improving the drug's pharmacokinetic profile.

Metabolic and Mechanistic Studies

Methanol-d4 can be used as a tracer in metabolic studies to follow the metabolic pathways of a drug or to elucidate reaction mechanisms. By tracking the incorporation of deuterium, researchers can gain insights into how a drug is processed in a biological system.

Experimental Protocols

Sample Preparation for ^1H NMR Spectroscopy

This protocol outlines the standard procedure for preparing a sample for ^1H NMR analysis using **Methanol-d4** as the solvent.

Materials:

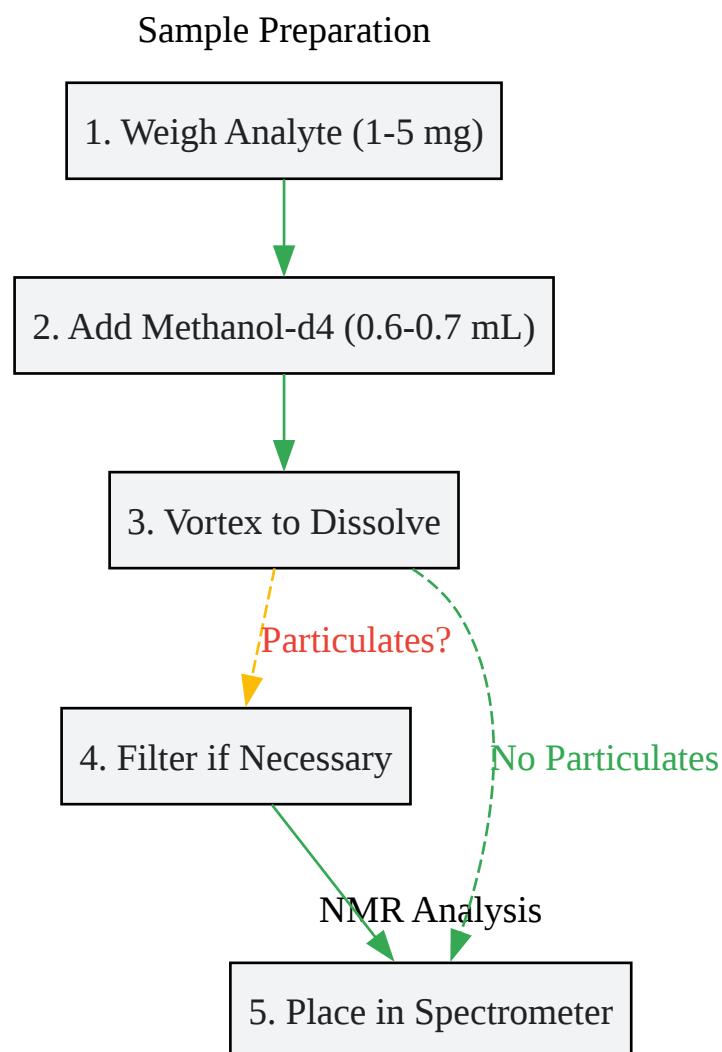
- **Methanol-d4** (CD_3OD)
- NMR tube
- Pipettes
- Vortex mixer
- Analyte (drug compound)

Methodology:

- Weigh approximately 1-5 mg of the analyte directly into the NMR tube. The exact amount will depend on the molecular weight and solubility of the compound.
- Using a clean pipette, add approximately 0.6-0.7 mL of **Methanol-d4** to the NMR tube.
- Cap the NMR tube securely and vortex the sample until the analyte is completely dissolved. Gentle heating may be applied if the compound has low solubility at room temperature.

- If the sample contains particulate matter, filter it through a small plug of glass wool in a Pasteur pipette directly into a clean NMR tube.
- Place the prepared NMR tube into the NMR spectrometer for analysis.

Below is a visual representation of the experimental workflow.

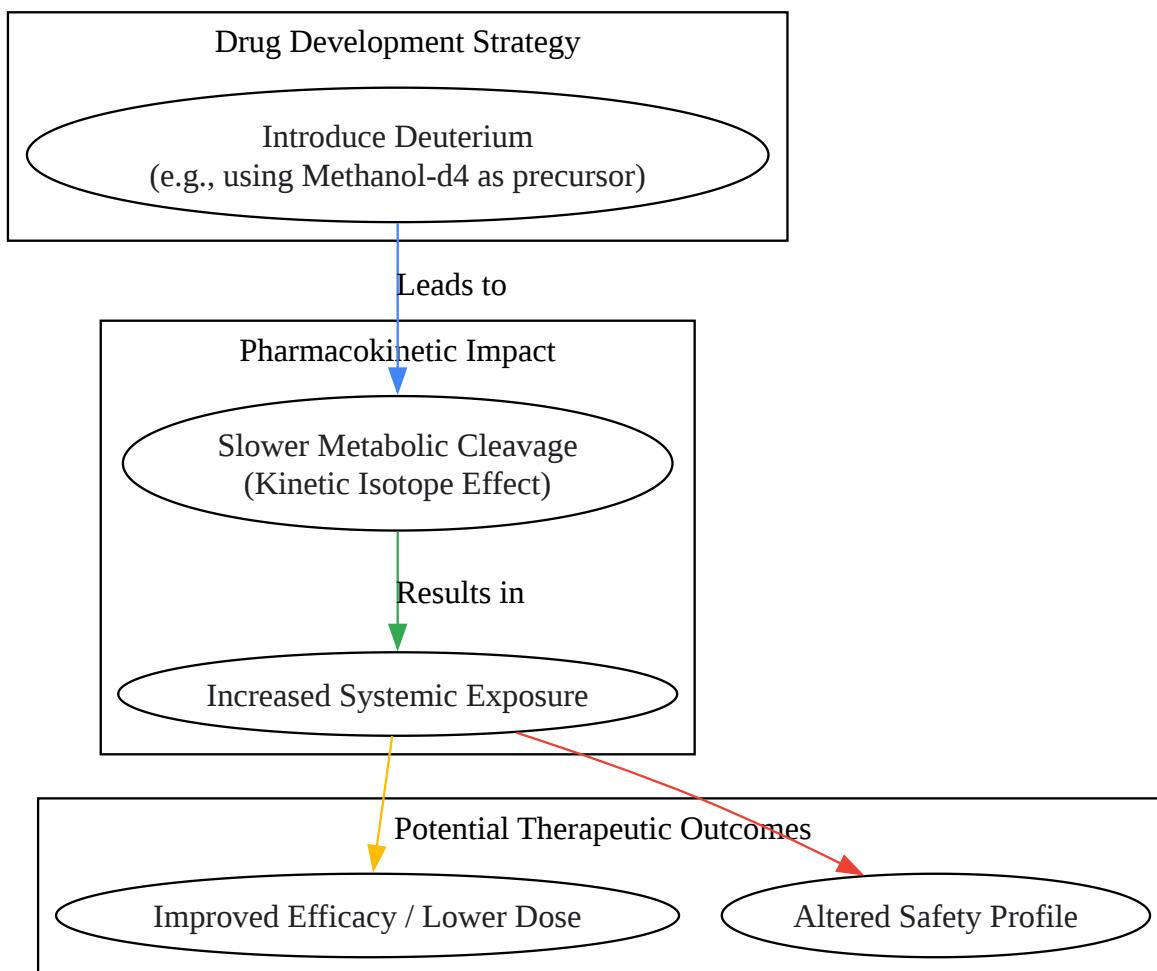


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Caption: Workflow for NMR sample preparation.

Logical Relationships in Deuterated Drug Development

The decision to use deuterated compounds in drug development is based on the principle of the kinetic isotope effect. The following diagram illustrates the logical relationship between deuteration and its potential impact on a drug's properties.



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Caption: Impact of deuteration on drug properties.

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References

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